

An In-depth Technical Guide to Puposulfan: Synthesis and Chemical Properties

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Compound of Interest

Compound Name: *Piposulfan*

Cat. No.: *B1677946*

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Abstract

Piposulfan is a bifunctional alkylating agent belonging to the piperazine class of compounds. Its cytotoxic activity is attributed to its ability to crosslink DNA, thereby inhibiting DNA replication and transcription, ultimately leading to cell death. This document provides a comprehensive overview of the synthesis of **Piposulfan**, its key chemical properties, and its mechanism of action. Detailed experimental protocols, quantitative data, and visualizations are presented to serve as a valuable resource for researchers in the fields of medicinal chemistry and oncology.

Chemical Properties of Piposulfan

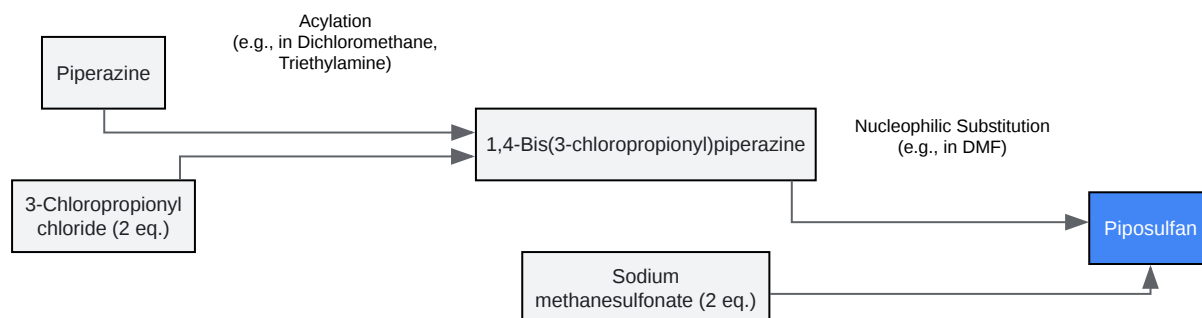
Piposulfan is a white to off-white crystalline solid. Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	2608-24-4	
Molecular Formula	C ₁₂ H ₂₂ N ₂ O ₈ S ₂	
Molecular Weight	386.44 g/mol	
Melting Point	175-177 °C	[1]
Solubility	Water: Insoluble. Solubility in organic solvents has not been quantitatively reported in readily available literature.	
Stability	Chemically stable under standard ambient conditions (room temperature).[1] Specific hydrolysis rate and stability under various pH and temperature conditions are not extensively documented in public literature.	
Appearance	White to off-white crystalline solid	
Storage	Store in a well-ventilated place. Keep container tightly closed.[1]	

Synthesis of Puposulfan

The synthesis of **Puposulfan**, chemically named 1,4-bis(3-methanesulfonyloxypropionyl)piperazine, involves a two-step process. The first step is the acylation of piperazine with 3-chloropropionyl chloride to form the intermediate 1,4-bis(3-chloropropionyl)piperazine. The second step is a nucleophilic substitution reaction where the chlorine atoms are displaced by the methanesulfonate group.

Synthesis Pathway



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Caption: Synthesis pathway of **Piposulfan** from piperazine.

Experimental Protocol (Representative)

Note: A detailed, publicly available experimental protocol for the synthesis of **Piposulfan** is scarce. The following protocol is a representative procedure based on the general synthesis of analogous 1,4-disubstituted piperazine derivatives.

Step 1: Synthesis of 1,4-bis(3-chloropropionyl)piperazine

- To a stirred solution of piperazine (1 equivalent) and triethylamine (2.2 equivalents) in dichloromethane (DCM) at 0 °C, slowly add 3-chloropropionyl chloride (2.1 equivalents).
- Allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture with water and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to yield 1,4-bis(3-chloropropionyl)piperazine.

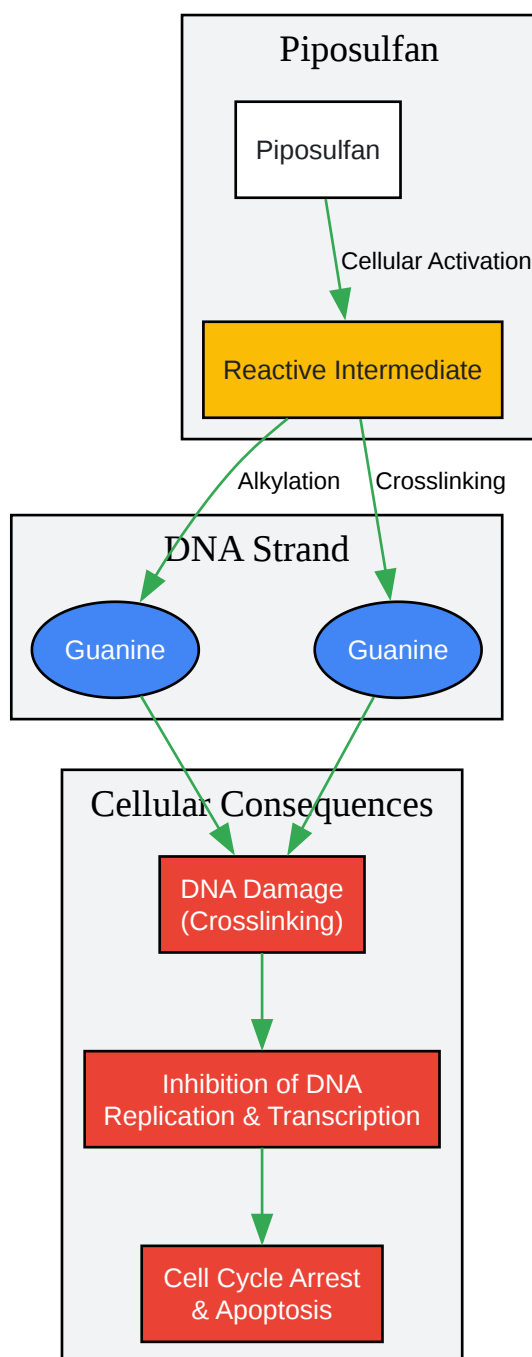
Step 2: Synthesis of **Piposulfan** (1,4-bis(3-methanesulfonyloxypropionyl)piperazine)

- Dissolve 1,4-bis(3-chloropropionyl)piperazine (1 equivalent) in a suitable polar aprotic solvent such as dimethylformamide (DMF).
- Add sodium methanesulfonate (2.2 equivalents) to the solution.
- Heat the reaction mixture to 80-100 °C and stir for 24-48 hours.
- Monitor the reaction by TLC or HPLC.
- After completion, cool the reaction mixture and pour it into ice-water to precipitate the product.
- Filter the solid, wash with water, and dry under vacuum.
- Recrystallize the crude **Piposulfan** from a suitable solvent system (e.g., ethanol/water) to obtain the pure product.

Characterization: The final product should be characterized by techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to confirm its structure and purity. The melting point should also be determined and compared to the literature value.

Mechanism of Action: DNA Alkylation

Piposulfan functions as a DNA alkylating agent. Its two methanesulfonyloxypropyl arms are capable of forming covalent bonds with nucleophilic sites on DNA bases, particularly the N7 position of guanine. This can result in the formation of interstrand or intrastrand crosslinks in the DNA double helix.



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Caption: Proposed mechanism of action of **Piposulfan** as a DNA alkylating agent.

The formation of these crosslinks distorts the DNA structure, preventing its unwinding and separation. This, in turn, inhibits the processes of DNA replication and transcription, which are essential for cell division and protein synthesis. The accumulation of DNA damage triggers

cellular checkpoint mechanisms, leading to cell cycle arrest and ultimately inducing apoptosis (programmed cell death) in rapidly proliferating cells, such as cancer cells.

Safety and Handling

Piposulfan is a potent cytotoxic agent and should be handled with extreme care in a laboratory setting designed for handling hazardous chemicals. Appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety goggles, should be worn at all times. All procedures should be performed in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

This technical guide provides a foundational understanding of the synthesis and chemical properties of **Piposulfan**. While a detailed, publicly accessible synthesis protocol is not readily available, a representative method has been outlined based on established chemical principles for similar compounds. The presented data on its chemical properties and the elucidation of its mechanism of action as a DNA alkylating agent offer valuable insights for researchers engaged in the development of novel anticancer therapeutics. Further research is warranted to fully characterize its solubility profile and stability under various conditions to aid in formulation and drug delivery studies.

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References

- 1. 5,5'-(Piperazine-1,4-diyl)bis(4-chloro-3H-1,2-dithiol-3-one) [mdpi.com]
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